

Essential Safety and Operational Guide for Handling 2-Methylbenzofuran

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Compound of Interest

Compound Name: 2-Methylbenzofuran

Cat. No.: B1664563

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Methylbenzofuran**. Given its classification as a combustible liquid and a potential irritant, adherence to strict safety protocols is essential to minimize risk and ensure a safe laboratory environment.

Hazard Summary

2-Methylbenzofuran is a combustible liquid that can form explosive mixtures with air upon intense heating.^[1] It is recognized as a substance that may cause skin irritation, serious eye irritation, and potential respiratory irritation if inhaled.^{[1][2][3]} Therefore, all handling should be conducted with appropriate engineering controls and personal protective equipment.

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory to prevent exposure. The following equipment should be used when handling **2-Methylbenzofuran**.^[1]

Protection Type	Recommended Equipment	Rationale
Eye and Face	Chemical safety goggles and/or a full-face shield. ^{[1][2][4]}	To protect against potential splashes and eye irritation. ^[1]
Skin	Chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat or chemical-resistant apron. ^{[1][5][6]}	To prevent skin contact, which may cause irritation. ^{[1][3]}
Respiratory	A NIOSH-approved respirator may be necessary if ventilation is inadequate or if aerosol formation is possible. ^{[1][2]}	To minimize the inhalation of potentially irritating vapors. ^{[1][3]}

Operational and Handling Plan

Safe handling requires a combination of engineering controls and specific laboratory practices to mitigate risks.

Engineering Controls:

- Ventilation: All work with **2-Methylbenzofuran** must be performed in a well-ventilated laboratory, preferably within a certified chemical fume hood.^{[1][2][5][7]}
- Safety Stations: An eyewash station and a safety shower must be readily accessible in the immediate work area.^{[1][2][7]}
- Equipment: Use explosion-proof electrical, ventilating, and lighting equipment to prevent ignition.^{[2][7]}

Safe Handling Practices:

- Avoid Contact: Prevent contact with skin, eyes, and clothing.^{[1][2]} Do not breathe vapors or mists.^[1]

- Ignition Sources: Keep the substance away from heat, sparks, open flames, and other ignition sources.[1][2][5] Use heating alternatives like water baths or heating mantles instead of open flames.[5]
- Static Discharge: Ground and bond containers and receiving equipment to prevent static discharge during transfers.[1]
- Hygiene: Wash hands thoroughly after handling the substance and before breaks.[2][3] Contaminated clothing should be removed immediately.[1]

Emergency and Spill Procedures

Immediate and appropriate action is necessary in the event of a spill.

- Minor Spills (within a fume hood):
 - Use an inert absorbent material such as vermiculite, sand, or commercial sorbent pads to contain and soak up the liquid.[5]
 - Place the contaminated absorbent material into a designated, sealed hazardous waste container.[5]
 - Decontaminate the area and ensure proper ventilation.[1]
- Major Spills (outside a fume hood):
 - Evacuate the immediate area.[5]
 - Alert the laboratory supervisor and the institution's Environmental Health and Safety (EHS) department.[5]
 - If it is safe to do so, remove all nearby ignition sources.[5]

Disposal Plan

Proper disposal is critical to maintain laboratory safety and regulatory compliance. All waste must be handled in accordance with local, state, and federal regulations.[1][5]

Chemical Waste:

- Segregation: Designate a specific, properly labeled waste container for **2-Methylbenzofuran** and any materials contaminated with it.[\[5\]](#) Do not mix with other waste streams.[\[1\]](#)
- Container: Use a chemically compatible container with a secure, screw-top cap.[\[6\]](#) Whenever possible, leave the chemical in its original container.[\[1\]](#)
- Labeling: Clearly label the waste container as "Hazardous Waste," with the full chemical name "**2-Methylbenzofuran**," and the approximate concentration and date.[\[5\]](#)
- Storage: Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, away from heat and ignition sources.[\[5\]](#)[\[6\]](#)

Contaminated PPE:

- Single-use contaminated PPE, such as gloves and absorbent pads, must be disposed of as hazardous waste.[\[1\]](#)[\[5\]](#)
- Contaminated reusable clothing should be decontaminated before reuse.[\[1\]](#)

Quantitative Data

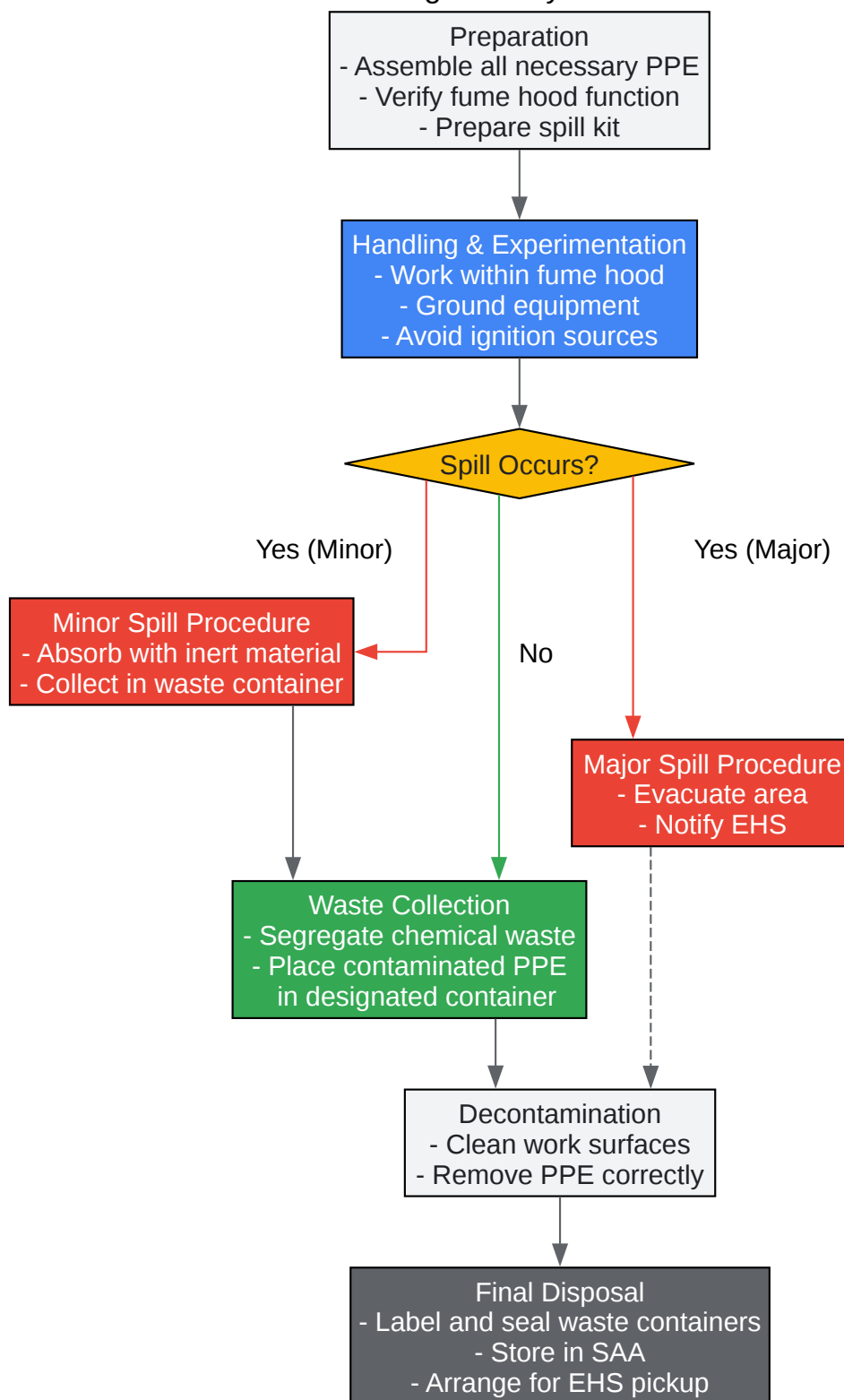
The following table summarizes key physical and chemical properties for **2-Methylbenzofuran**.

Property	Value
Boiling Point	197 - 198 °C (387 - 388 °F) [3] [8]
Density	1.057 g/cm ³ at 25 °C (77 °F) [3] [8]
Flash Point	67 °C (152.6 °F) - closed cup [8] [9]
Molecular Formula	C ₉ H ₈ O [10]
Molecular Weight	132.16 g/mol

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **2-Methylbenzofuran**, from initial preparation to final disposal.

Workflow for Handling 2-Methylbenzofuran



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Caption: Logical workflow for safe handling of **2-Methylbenzofuran**.

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